

Technical Whitepaper: 1-(2-Bromoethyl)-1H-Pyrazole

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Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

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Optimization, Reactivity, and Application in Medicinal Chemistry

Executive Summary

1-(2-Bromoethyl)-1H-pyrazole is a specialized bifunctional building block characterized by a pyrazole nitrogen heterocycle linked to a reactive alkyl bromide "warhead." Unlike simple alkyl halides, the proximity of the pyrazole ring influences the electrophilicity of the ethyl linker and introduces specific stability challenges, notably the risk of elimination to 1-vinylpyrazole.

This guide moves beyond standard datasheet parameters to address the practical challenges of synthesizing and handling this compound. It focuses on maximizing mono-alkylation selectivity during synthesis and utilizing the molecule as a robust "linker" in the development of kinase inhibitors and PROTACs (Proteolysis Targeting Chimeras).

Chemical Identity & Physiochemical Profile[1]

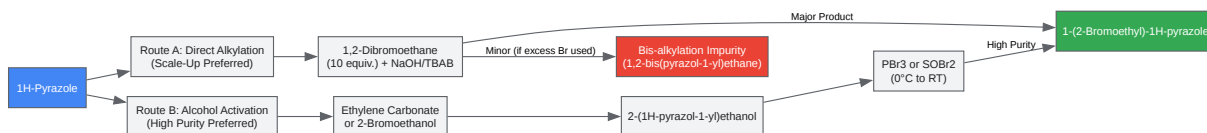
Table 1: Technical Datasheet

Parameter	Specification	Notes
CAS Number	119291-22-4	Primary identifier.
IUPAC Name	1-(2-Bromoethyl)pyrazole	
Molecular Formula		
Molecular Weight	175.03 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon storage (oxidation/polymerization).
Boiling Point	80–82 °C @ 2 Torr	High vacuum required for purification.
Density	~1.55 g/cm ³	Significantly denser than water.
Solubility	DCM, THF, Acetonitrile	Immiscible with water; hydrolyzes slowly.
Stability	Temperature Sensitive	Store at 2–8°C. Prone to elimination (vinyl pyrazole).

Synthetic Routes & Process Optimization

The synthesis of **1-(2-bromoethyl)-1H-pyrazole** presents a classic statistical challenge: preventing the formation of the bis-alkylated byproduct, 1,2-bis(pyrazol-1-yl)ethane. Two primary routes exist, each with distinct advantages depending on the scale and purity requirements.

3.1 Comparative Synthetic Strategy



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Figure 1: Decision tree for synthetic route selection. Route A is cost-effective for bulk; Route B avoids bis-alkylation.

3.2 Recommended Protocol: Phase Transfer Catalysis (Route A)

Rationale: While Route B (via alcohol) is cleaner, Route A is faster and uses cheaper reagents. The key to success is the Phase Transfer Catalysis (PTC) method combined with a massive excess of the alkylating agent to suppress dimerization.

Reagents:

- 1H-Pyrazole (1.0 eq)[1][2][3]
- 1,2-Dibromoethane (5.0 – 8.0 eq) [CRITICAL]
- Tetrabutylammonium bromide (TBAB) (0.05 eq)
- 50% NaOH (aq) or Solid KOH (finely ground)

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer (magnetic stirring is often insufficient for the biphasic interface) and a reflux condenser.
- Solvent/Reagent Charge: Charge the flask with 1,2-dibromoethane. It serves as both the reagent and the solvent. This high dilution factor is the primary mechanism to prevent the pyrazole anion from attacking a newly formed product molecule.
- Catalyst Addition: Add TBAB.
- Base Addition: Add the base (50% NaOH) dropwise at 0°C.
- Reaction: Add Pyrazole in portions. Warm to room temperature and stir vigorously. Monitor via TLC (System: Hexane/EtOAc 3:1). The product spot () should appear; the bis-alkylated impurity stays at the baseline or has very low

- Workup: Decant the organic layer. Wash with water (2x) and brine (1x). Dry over anhydrous

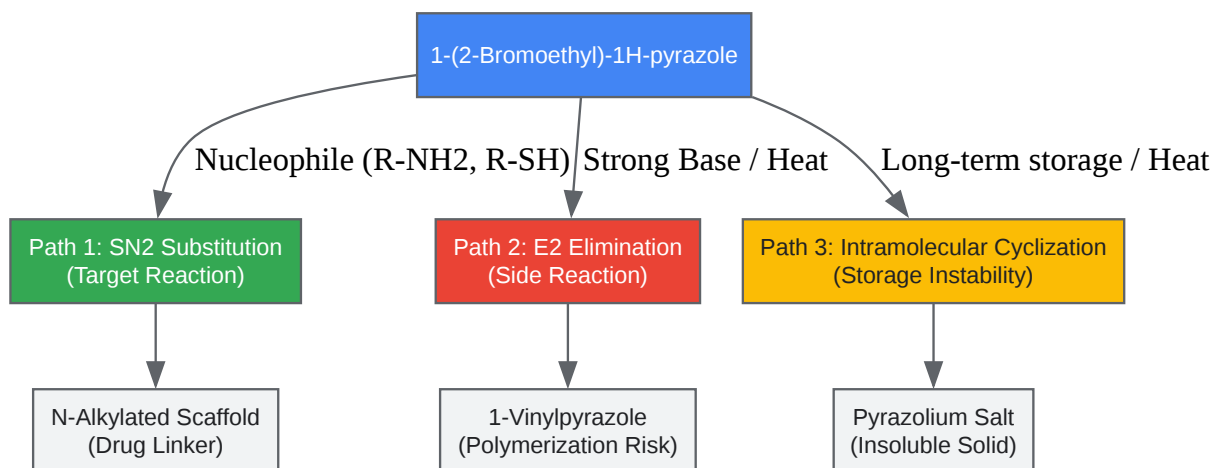
- Purification (The "Self-Validating" Step):
 - First, distill off the excess 1,2-dibromoethane under reduced pressure (recycle this).
 - Vacuum Distillation: Distill the residue at high vacuum (2 Torr). Collect the fraction boiling at 80-82°C.
 - Validation: Check NMR.^{[4][5]} The triplet at
ppm (
) and
ppm (
) must be distinct.

Reactivity & Mechanistic Considerations

The 2-bromoethyl side chain is a "spring-loaded" electrophile. The adjacent nitrogen lone pair does not participate in resonance delocalization into the ethyl chain, but the inductive effect of the pyrazole ring makes the

-hydrogens acidic, increasing the risk of elimination.

4.1 Reaction Pathways^[6]



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Figure 2: Reactivity profile. Path 1 is desired; Path 2 and 3 must be suppressed by avoiding strong bases and heat during storage.

4.2 Troubleshooting Common Failures

- Problem: Low yield during coupling with amines.
 - Cause: Formation of 1-vinylpyrazole via E2 elimination.
 - Solution: Use non-nucleophilic bases (e.g., DIPEA) sparingly, or switch to in Acetone/DMF at lower temperatures (40°C). Avoid NaH.
- Problem: Solid precipitate forms in the bottle over months.
 - Cause: Auto-quaternization (Path 3 in diagram).
 - Solution: Store at -20°C. Re-distill before critical use.

Applications in Drug Discovery[8]

1-(2-Bromoethyl)-1H-pyrazole serves as a crucial "linker" motif in medicinal chemistry, particularly for:

- **Fragment-Based Drug Design (FBDD):** It introduces the pyrazole moiety—a privileged scaffold found in drugs like Celecoxib and Sildenafil—at a specific distance from a core pharmacophore.
- **Kinase Inhibitors:** The ethyl spacer allows the pyrazole to reach into specific hydrophobic pockets (e.g., the ATP binding site) while maintaining flexibility.
- **PROTAC Linkers:** The bromoethyl group is reacted with long-chain amines or piperazines to create the "linker" region of a PROTAC, connecting an E3 ligase ligand to a protein of interest (POI) ligand.

Example Workflow:

Scaffold-NH + Br-CH₂-CH₂-Pyrazole

Scaffold-N-CH₂-CH₂-Pyrazole

Safety & Handling (E-E-A-T)

- **Genotoxicity Warning:** As an alkylating agent, this compound is potentially genotoxic and mutagenic. It can alkylate DNA bases.
- **Handling:** Always handle in a fume hood. Double-glove (Nitrile) is recommended.
- **Neutralization:** Spills should be treated with a dilute solution of ammonia or ethanolamine to quench the alkyl bromide before disposal.

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